

Leniolisib Technical Support Center: Stability, Storage, and Experimental Guidance

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Leniolisib** for long-term experiments. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your research.

Leniolisib Storage and Stability

Proper storage and handling of **Leniolisib** are critical for maintaining its efficacy and ensuring reproducible experimental outcomes. The following tables summarize the recommended storage conditions and solubility data.

Table 1: Leniolisib Long-Term Storage Conditions



Condition	Temperature	Humidity	Additional Notes
Solid Form (As dispensed)	20°C to 25°C (68°F to 77°F)	Controlled	Excursions permitted between 15°C to 30°C (59°F to 86°F). Do not refrigerate. Store in the original container. [1]
Stock Solutions (General)	-20°C or -80°C	N/A	Aliquot to avoid repeated freeze-thaw cycles.[2] The long-term stability of stock solutions has not been publicly detailed; preparing fresh solutions is recommended for maximal efficacy.

Table 2: Leniolisib Solubility for In Vitro Experiments

Solvent/Formulation System	Achievable Concentration	
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (5.55 mM)[2]	
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.55 mM)[2]	
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (5.55 mM)[2]	
General Aqueous Solubility	<1 mg/mL[3]	

Experimental Protocols & Signalling Pathway Methodology for Preparing a Leniolisib Formulation

To achieve a working solution of **Leniolisib**, for example in a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, the following sequential mixing process is advised:

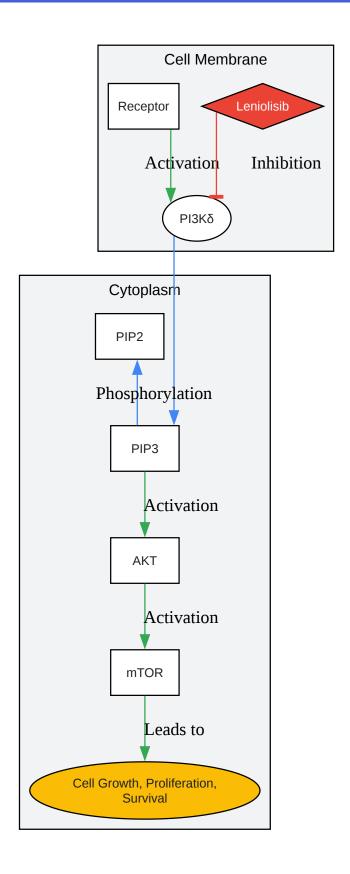


- Start by dissolving **Leniolisib** in DMSO to create a concentrated stock solution.
- To prepare a 1 mL working solution, take the required volume of the DMSO stock and add it to the PEG300, ensuring the mixture is homogenous.
- Next, add the Tween-80 to the DMSO/PEG300 mixture and mix thoroughly.
- Finally, add the saline to reach the final volume of 1 mL and mix until a clear solution is obtained.[2]

Leniolisib and the PI3Kδ Signaling Pathway

Leniolisib is a selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) enzyme.[4][5] In certain immune disorders, such as Activated PI3K δ Syndrome (APDS), this pathway is overactive.[6][7] **Leniolisib** works by blocking the activity of PI3K δ , which in turn modulates downstream signaling through the AKT/mTOR pathway.[8][9] This inhibition helps to normalize immune cell function.[4]





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